

An In-depth Technical Guide to the Chemical Structure and Properties of Questinol

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Compound of Interest

Compound Name: *Questinol*

Cat. No.: *B161767*

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Abstract

Questinol is a naturally occurring dihydroxyanthraquinone found in various fungal species, most notably within the genera *Aspergillus* and *Talaromyces*.^{[1][2][3]} This molecule has garnered interest in the scientific community for its potential therapeutic applications, including anti-inflammatory and anti-obesity effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Questinol**. It details the current understanding of its mechanism of action, focusing on key signaling pathways, and outlines established experimental protocols for its isolation, purification, and analysis. All quantitative data are presented in structured tables for clarity, and key biological and experimental workflows are visualized using Graphviz diagrams.

Chemical Structure and Identification

Questinol is classified as a dihydroxyanthraquinone. Its core structure consists of a tricyclic anthracene ring with two ketone groups at positions 9 and 10. The molecule is further functionalized with hydroxyl groups at positions 1 and 6, a hydroxymethyl group at position 3, and a methoxy group at position 8.

Table 1: Chemical Identification of **Questinol**

Identifier	Value	Source
IUPAC Name	1,6-dihydroxy-3-(hydroxymethyl)-8-methoxyanthracene-9,10-dione	[1]
CAS Number	35688-09-6	[1]
Molecular Formula	C ₁₆ H ₁₂ O ₆	[1]
Canonical SMILES	<chem>COC1=C2C(=CC(=C1)O)C(=O)C3=CC(=CC(=C3C2=O)O)CO</chem>	[2]
InChI Key	SNBGJGNOQURXCI-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of **Questinol** are crucial for understanding its behavior in biological systems and for the development of potential drug formulations.

Table 2: Physicochemical Properties of **Questinol**

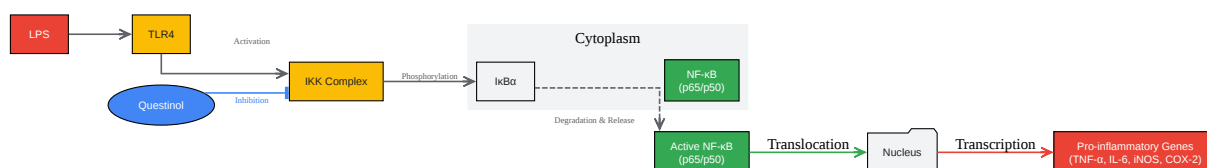
Property	Value	Source/Method
Molecular Weight	300.26 g/mol	[1]
Physical Description	Solid, Yellow Crystal	[1][2]
Melting Point	280 - 282 °C	[1][2]
Boiling Point	630.5 ± 55.0 °C at 760 mmHg (Predicted)	[2]
Water Solubility	0.19 g/L (Predicted)	[4]
Solubility	Soluble in Ethanol, Methanol	[2][5]
logP	2.34 (Predicted)	[4]
pKa (Strongest Acidic)	7.32 (Predicted)	[4]

Biological Activities and Signaling Pathways

Questinol has demonstrated notable anti-inflammatory and anti-obesity activities. These effects are believed to be mediated through the modulation of key cellular signaling pathways.

Anti-inflammatory Activity

Questinol has been shown to exhibit significant anti-inflammatory effects. Studies have demonstrated that it can inhibit the production of nitric oxide (NO), prostaglandin E2 (PGE2), and several pro-inflammatory cytokines, including tumor necrosis factor-alpha (TNF- α), interleukin-1 beta (IL-1 β), and interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated macrophage cell lines.[2] The underlying mechanism is thought to involve the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway, a central regulator of inflammatory responses.



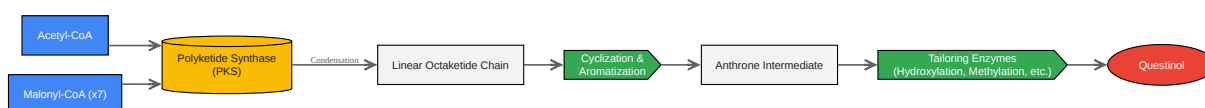
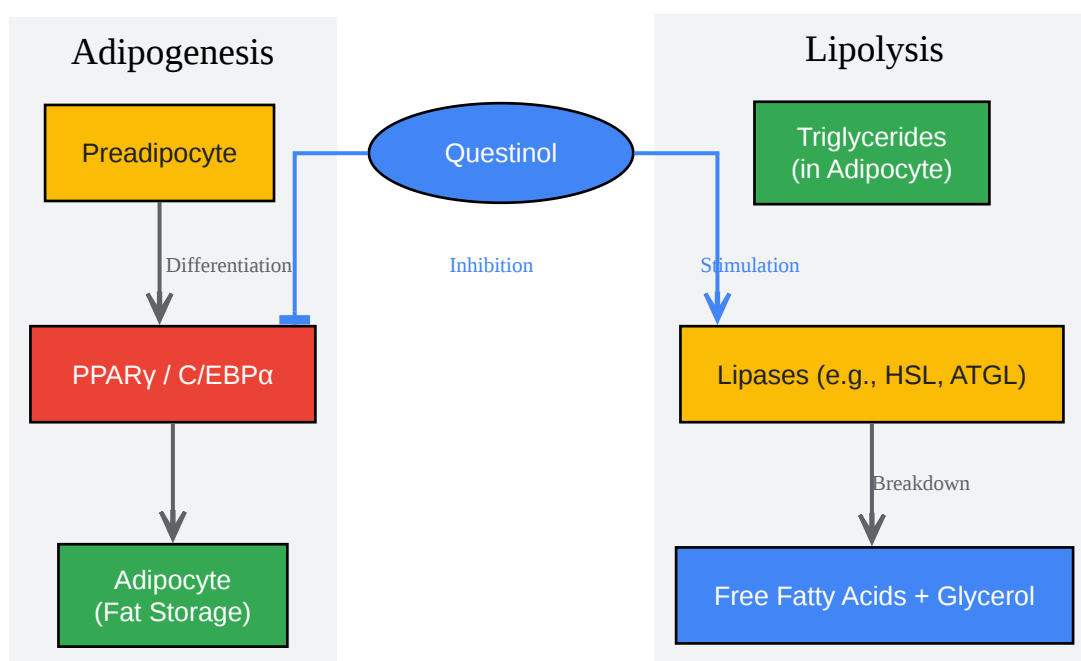
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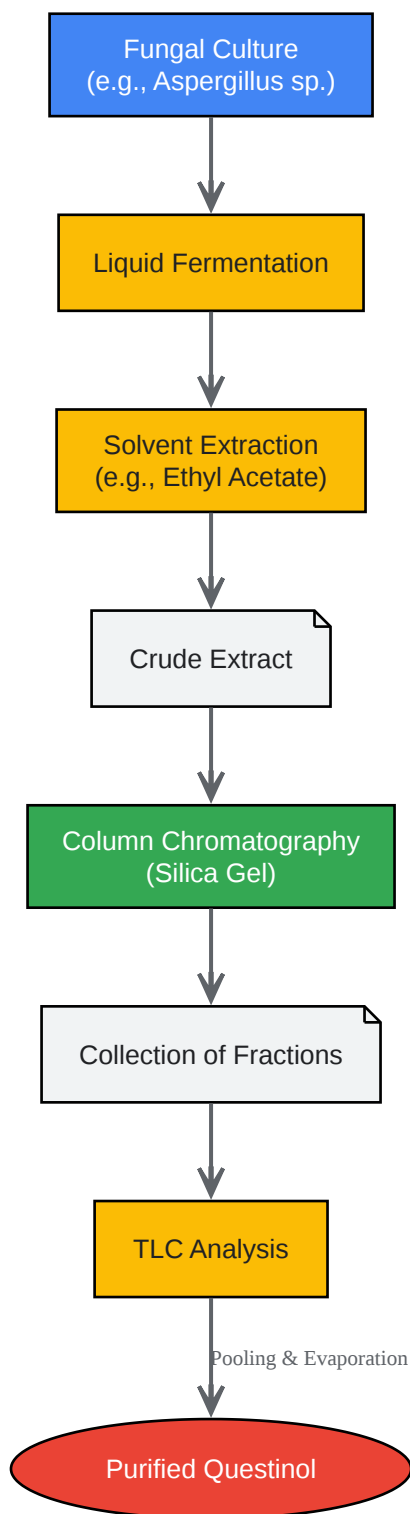
Caption: **Questinol**'s proposed anti-inflammatory mechanism via NF- κ B pathway inhibition.

While direct studies on **Questinol** are limited, many flavonoids and related compounds are known to modulate the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which also plays a crucial role in inflammation. It is plausible that **Questinol** may also exert its anti-inflammatory effects through the inhibition of key kinases in the MAPK cascade, such as p38 and JNK.

Anti-Obesity Activity

Questinol has also been reported to possess remarkable anti-obesity activity.[2] The mechanisms underlying this effect are likely multifaceted, involving the inhibition of adipogenesis (the formation of fat cells) and the stimulation of lipolysis (the breakdown of stored fats). These processes are regulated by key transcription factors such as Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) and CCAAT/enhancer-binding protein alpha (C/EBP α), which are potential targets for **Questinol**.





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